

Tungsten Tetrachloride: A Comprehensive Technical Guide to Material Safety

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Compound of Interest

Compound Name: Tungsten(IV) chloride

Cat. No.: B082317

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For researchers, scientists, and drug development professionals, a thorough understanding of the materials in use is paramount to ensuring laboratory safety and experimental integrity. This technical guide provides an in-depth overview of the material safety data for Tungsten Tetrachloride (WCl_4), a compound of increasing interest in synthetic chemistry and materials science. This document consolidates critical safety information, handling protocols, and emergency procedures to support its safe and effective use in a research and development setting.

Chemical and Physical Properties

Tungsten tetrachloride is a black, diamagnetic solid inorganic compound.^[1] A summary of its key physical and chemical properties is presented in Table 1 for easy reference. Understanding these properties is the first step in safe handling and storage.

Property	Value
Chemical Formula	WCl ₄
Molecular Weight	325.65 g/mol [1]
Appearance	Black solid[1], Grey to black powder[2], Blue to black crystalline powder[3]
Density	4.62 g/cm ³ [1]
Melting Point	Decomposes at 300°C[4]
Solubility	Soluble in carbon disulfide, carbon tetrachloride and phosphorus oxychloride.[5] Hydrolyzes in water.[2]
Odor	No data available
Vapor Pressure	43 mm Hg (215 °C)[5]

Hazard Identification and Classification

Tungsten tetrachloride is classified as a hazardous substance.[2] It is corrosive and causes severe skin burns and eye damage.[2] Contact with water liberates toxic and corrosive hydrogen chloride gas.[2][5] Ingestion is harmful.[2][6]

GHS Hazard Classification:

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Skin Corrosion	1B	GHS05	Danger	H314: Causes severe skin burns and eye damage.
Serious Eye Damage	1	GHS05	Danger	H314: Causes severe skin burns and eye damage.
Acute Toxicity, Oral	4	GHS07	Warning	H302: Harmful if swallowed.[1]

Safe Handling and Storage Protocols

Proper handling and storage procedures are critical to minimize the risks associated with Tungsten Tetrachloride.

Handling

Experimental Protocol for Handling:

- Engineering Controls: Always handle Tungsten Tetrachloride in a well-ventilated area, preferably within a chemical fume hood.[3][6]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear ANSI-approved safety goggles and a face shield.[3][6]
 - Skin Protection: Wear appropriate chemical-resistant gloves and protective clothing to prevent skin exposure.[6]
 - Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA-approved respirator.[3][6]
- Procedural Steps:

- Avoid all personal contact, including inhalation of dust.[2]
- Minimize dust generation and accumulation.[6]
- Do not allow the substance to come into contact with water or moisture.[3][7] Handle under an inert atmosphere (e.g., dry argon or nitrogen).[3][7]
- Wash hands thoroughly after handling.[3]

Storage

Protocol for Storage:

- Container: Store in original, tightly sealed containers.[2]
- Conditions: Keep in a cool, dry, and well-ventilated place.[3][7] Protect from moisture and air.[3][8]
- Incompatible Materials: Store away from bases, strong oxidizing agents, strong acids, and reducing agents.[7][8] Do not use aluminum or galvanized containers.[2]
- Segregation: Store in a designated corrosives area.[7][8]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

First Aid Measures

Protocol for First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[6][9]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get immediate medical attention.[6][9]
- Inhalation: Remove the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[9][10]

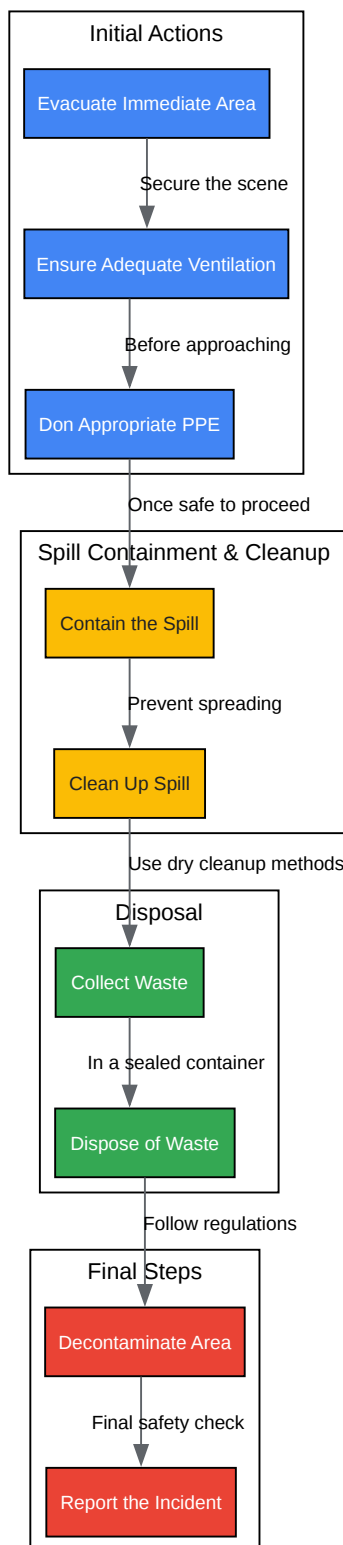
- Ingestion: Do NOT induce vomiting. If the victim is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Get immediate medical attention.

[6][9]

Spill Response

A logical workflow for responding to a Tungsten Tetrachloride spill is outlined in the diagram below.

Workflow for Tungsten Tetrachloride Spill Response

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Caption: Workflow for Tungsten Tetrachloride Spill Response.

Protocol for Spill Cleanup:

- Evacuate and Ventilate: Clear the area of personnel and ensure adequate ventilation. Move upwind from the spill.[\[2\]](#)
- Personal Protection: Wear the appropriate personal protective equipment as described in the handling section.
- Containment and Cleanup:
 - Minor Spills: Use dry cleanup procedures and avoid generating dust.[\[2\]](#) Sweep up the material and place it in a suitable, labeled container for waste disposal.[\[2\]](#)
 - Major Spills: Alert emergency responders and inform them of the location and nature of the hazard.[\[2\]](#)
- Disposal: Dispose of the waste in accordance with local, state, and federal regulations.

Toxicological Information

The primary health hazards of Tungsten Tetrachloride are due to its corrosive nature.

Summary of Toxicological Effects:

Exposure Route	Acute Effects	Chronic Effects
Inhalation	Causes chemical burns to the respiratory tract, which may be fatal.[6] Symptoms can include coughing, choking, and mucous membrane damage.[2]	Long-term exposure to high dust concentrations may cause changes in lung function (pneumoconiosis).[2] Repeated exposure to respiratory irritants may result in airway disease.[2]
Skin Contact	Causes severe chemical burns.[2]	Repeated or prolonged contact may cause dermatitis.[2]
Eye Contact	Causes severe eye damage and burns.[2]	Not specified, but severe initial damage can have long-term consequences.
Ingestion	Harmful if swallowed.[6] Can produce severe chemical burns in the oral cavity and gastrointestinal tract.[2]	Limited evidence suggests that repeated or long-term occupational exposure may produce cumulative health effects.[2] If given orally, tungsten can accumulate in the spleen, kidney, and liver.[2]

Fire and Explosion Hazard Data

Tungsten Tetrachloride is not combustible and does not pose a significant fire risk.[2] However, in the event of a fire, it may decompose and produce toxic fumes of hydrogen chloride and metal oxides.[2]

Fire Fighting Measures:

- **Extinguishing Media:** Use extinguishing media appropriate for the surrounding fire. Do not use water.[10]
- **Firefighter Protection:** Wear full body protective clothing with a self-contained breathing apparatus (SCBA).[2]

Reactivity and Stability

Chemical Stability: The product is considered stable under recommended storage conditions.

[2]

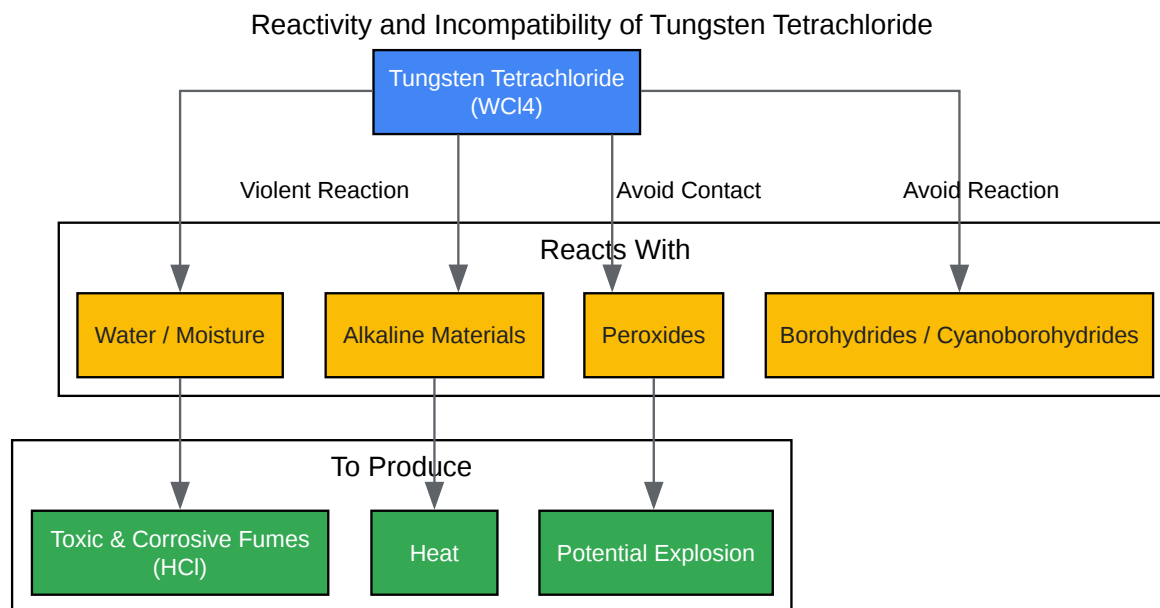
Conditions to Avoid:

- Contact with water, steam, or moisture, as it reacts to produce toxic and corrosive fumes.[2]
- Presence of incompatible materials.
- Contact with alkaline materials, as it liberates heat.[2]

Incompatible Materials:

- Strong bases.[2]
- Peroxides.[2]
- Borohydrides or cyanoborohydrides.[2]
- Alcohols and water.[2]

A diagram illustrating the key incompatibilities and hazardous reactions of Tungsten Tetrachloride is provided below.



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Caption: Reactivity and Incompatibility of Tungsten Tetrachloride.

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References

- 1. Tungsten(IV) chloride - Wikipedia [en.wikipedia.org]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. Tungsten Chloride - ESPI Metals [espimetals.com]
- 4. WebElements Periodic Table » Tungsten » tungsten tetrachloride [webelements.co.uk]
- 5. tungsten(4+) tetrachloride [chembk.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. fishersci.com [fishersci.com]

- 8. [assets.thermofisher.cn](https://assets.thermofisher.cn/assets.thermofisher.cn) [[assets.thermofisher.cn](https://assets.thermofisher.cn/assets.thermofisher.cn)]
- 9. [tsapps.nist.gov](https://tsapps.nist.gov/tsapps.nist.gov) [[tsapps.nist.gov](https://tsapps.nist.gov/tsapps.nist.gov)]
- 10. [static.cymitquimica.com](https://static.cymitquimica.com/static.cymitquimica.com) [[static.cymitquimica.com](https://static.cymitquimica.com/static.cymitquimica.com)]
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